

An In-depth Technical Guide to the Physical and Chemical Properties of Cacalone

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Compound of Interest

Compound Name: *Cacalone*

Cat. No.: *B3326569*

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Abstract

Cacalone is a naturally occurring sesquiterpene with a growing body of research interest due to its potential biological activities. A thorough understanding of its physical and chemical properties is fundamental for its isolation, characterization, and development as a potential therapeutic agent. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **Cacalone**, details on experimental protocols for its study, and visualizations of relevant biological pathways and experimental workflows.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Cacalone** are summarized below. These data are crucial for designing experimental conditions for its extraction, purification, and formulation.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ O ₃	[1][2]
Molecular Weight	246.31 g/mol	[2]
IUPAC Name	(5S)-4-hydroxy-3,4,5-trimethyl-5,6,7,8-tetrahydrobenzo[f][3]benzofuran-9-one	[1]
CAS Number	26294-92-8	[2]
XLogP3-AA	2.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	0	[1]
Exact Mass	246.125594432 Da	[1]
Topological Polar Surface Area	50.4 Å ²	[1]
Heavy Atom Count	18	[1]

Spectral Data

Spectroscopic data is essential for the structural elucidation and identification of **Cacalone**.

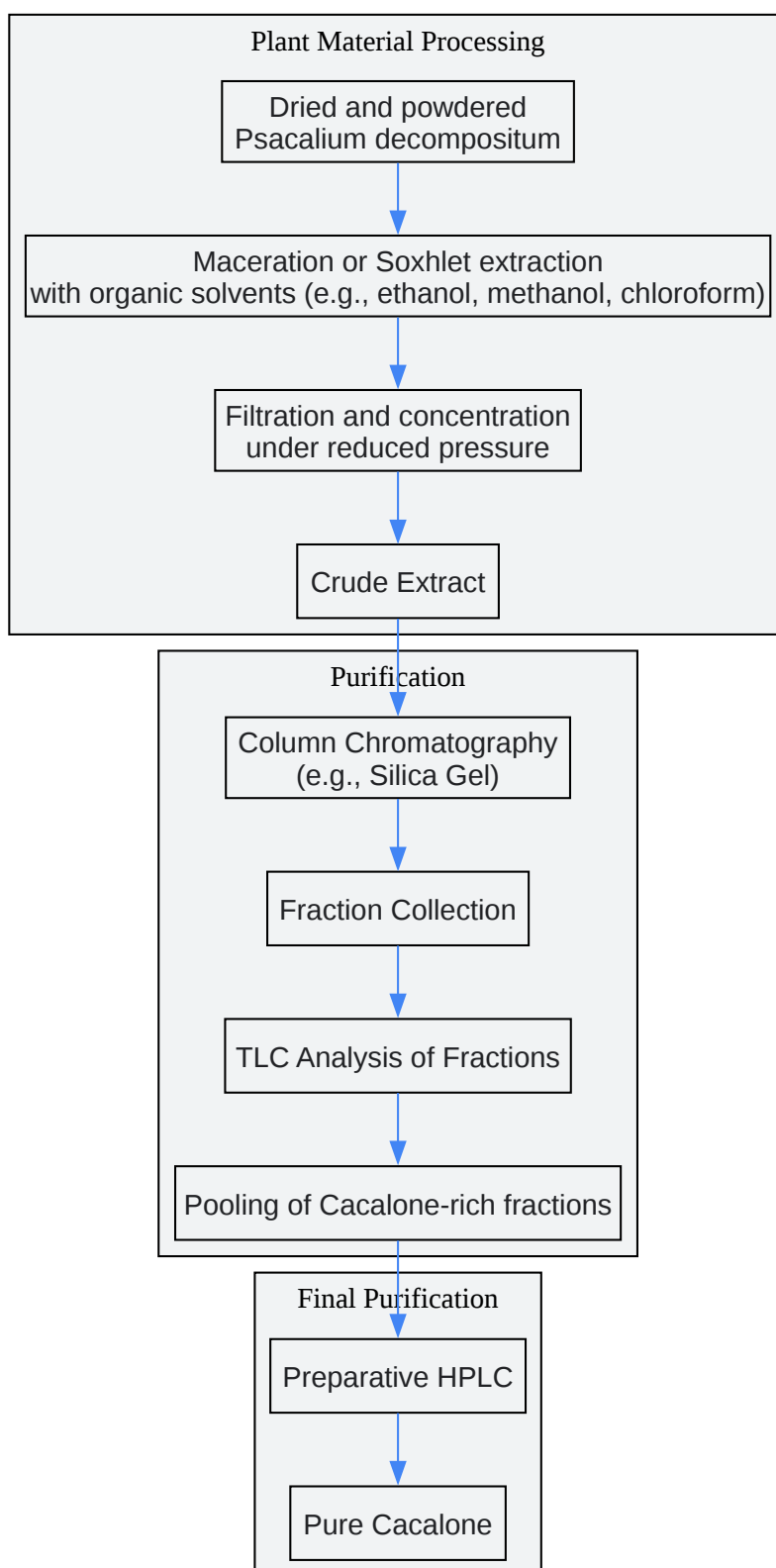
Spectrum Type	Solvent	Reference
¹³ C NMR	CDCl ₃	[4][5]

Experimental Protocols

Detailed experimental methodologies are critical for the reproducibility of scientific findings. The following sections outline protocols relevant to the study of **Cacalone**.

Isolation of **Cacalone** from *Psacalium decompositum*

Cacalone is a natural product that can be isolated from the plant *Psacalium decompositum*. While a specific, detailed protocol for the isolation of **Cacalone** was not found in the provided search results, a general workflow for the isolation of sesquiterpenes from plant material is described below.

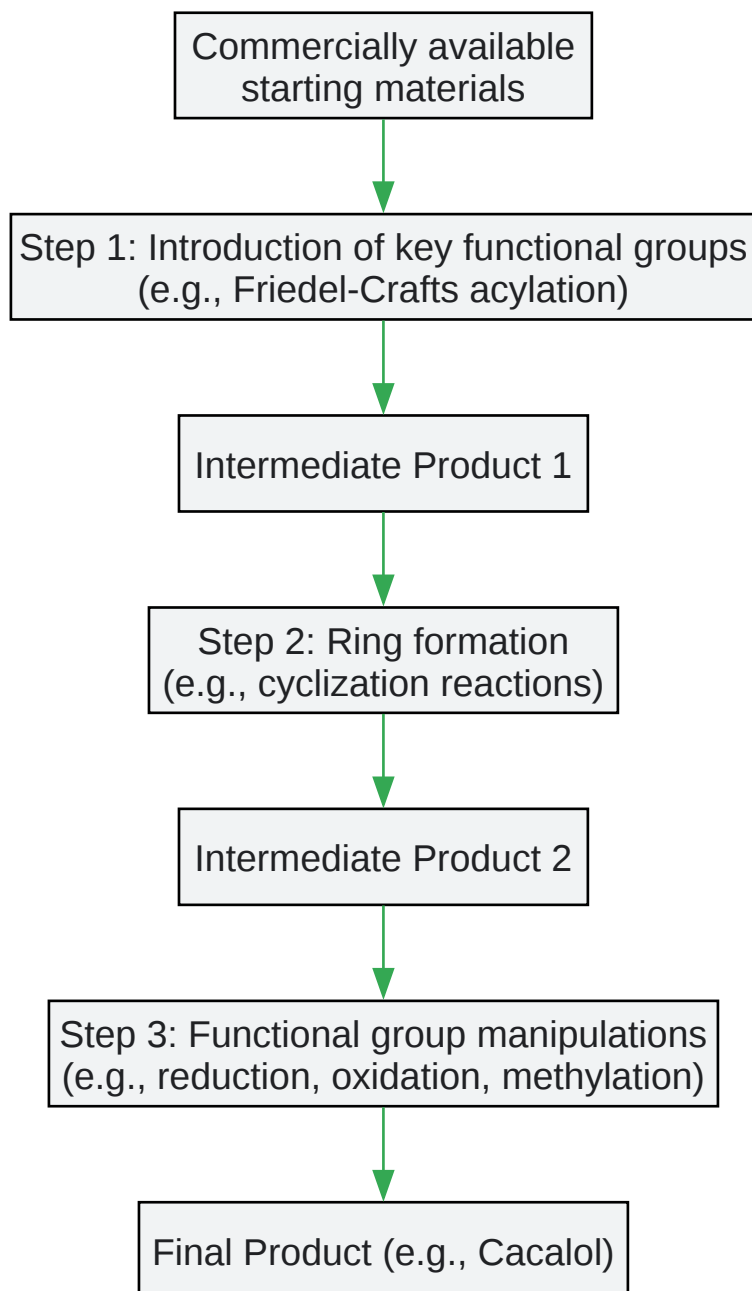


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General workflow for the isolation of **Cacalone**.

Synthesis of Related Sesquiterpenes

While a specific total synthesis for **Cacalone** is not detailed in the provided results, methods for the synthesis of the related compound Cacalol have been described.[6][7] These often involve multi-step processes utilizing various reagents and reaction conditions. A generalized synthetic workflow is depicted below.



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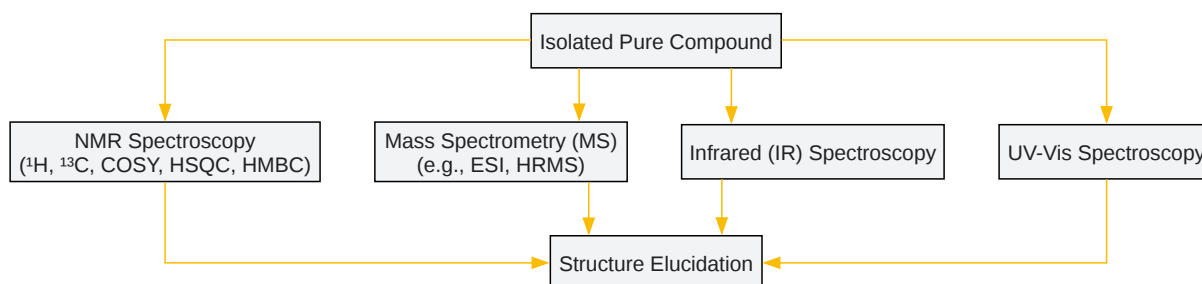
Generalized workflow for the synthesis of Cacalol.

Key reaction types mentioned in the synthesis of Cacalol include:

- Friedel-Crafts acylation: To introduce an acyl group to an aromatic ring.
- Clemmensen reduction: To reduce a ketone to an alkane.
- Claisen rearrangement: A powerful carbon-carbon bond-forming reaction.
- Ozonolysis: To cleave double bonds.

Structural Characterization

The definitive identification of **Cacalone** requires a combination of spectroscopic techniques.

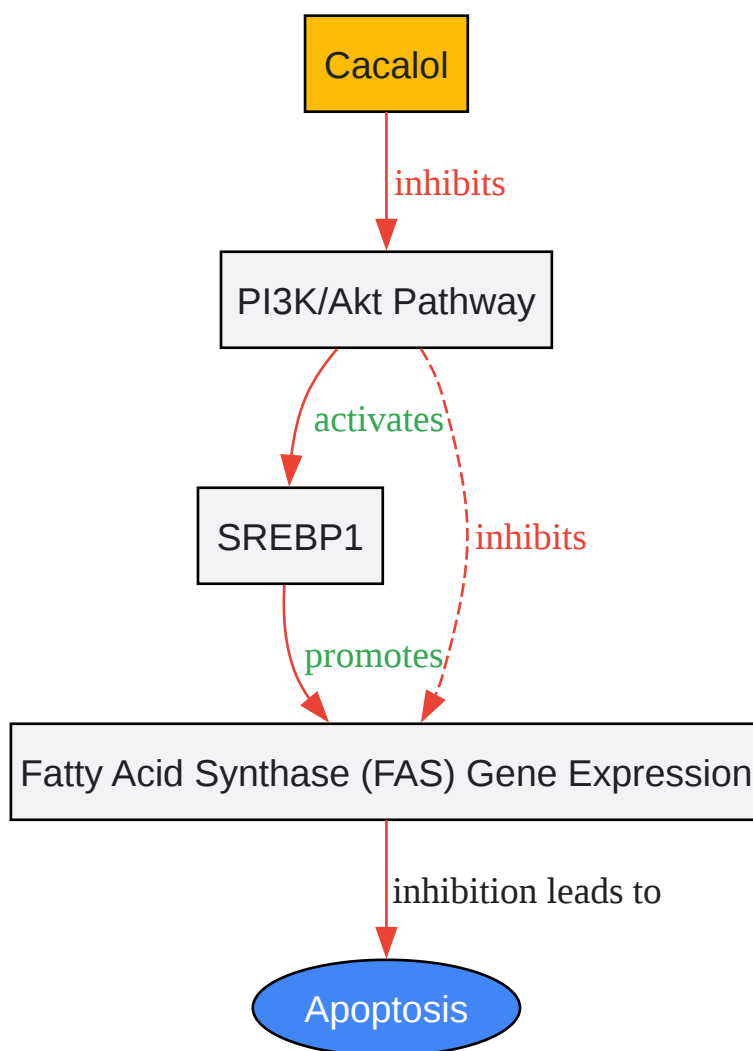


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Workflow for the structural characterization of **Cacalone**.

Biological Activity and Signaling Pathways

The biological effects of **Cacalone** and related compounds are of significant interest. The structurally similar compound, Cacalol, has been shown to induce apoptosis in breast cancer cells through the modulation of the Akt-SREBP-FAS signaling pathway.[8]



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Proposed signaling pathway for Cacalol-induced apoptosis.

This pathway highlights a potential mechanism of action for this class of compounds, making it a target for further investigation in drug development. Cacalol's inhibition of the PI3K/Akt signaling pathway leads to a downstream reduction in the expression of Fatty Acid Synthase (FAS), a key enzyme in fatty acid biosynthesis, which in turn triggers apoptosis in cancer cells. [8]

Conclusion

This technical guide provides a foundational understanding of the physical and chemical properties of **Cacalone**, along with relevant experimental protocols and biological context. The

compiled data and workflows serve as a valuable resource for researchers engaged in the study of this promising natural product. Further research is warranted to fully elucidate its biological activities and potential therapeutic applications.

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